

# Application Notes & Protocols: 1,3,5-Triisopropylbenzene as a High-Boiling Point Solvent

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## Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

Cat. No.: B7725177

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the properties, applications, and protocols for utilizing **1,3,5-Triisopropylbenzene** (TIPB) as a high-boiling point solvent in research, development, and manufacturing.

## Introduction

**1,3,5-Triisopropylbenzene** is a non-polar, aromatic hydrocarbon solvent characterized by its high boiling point, thermal stability, and unique molecular structure.<sup>[1][2]</sup> These properties make it an excellent choice for a variety of applications, particularly in organic synthesis and materials science, where elevated reaction temperatures are required.<sup>[1][3]</sup> Its three isopropyl groups create significant steric bulk, which can influence reaction selectivity and stabilize reactive intermediates.<sup>[3][4]</sup>

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **1,3,5-Triisopropylbenzene** is essential for its effective and safe use.

Property	Value	Reference
CAS Number	717-74-8	[5]
Molecular Formula	C <sub>15</sub> H <sub>24</sub>	[1][6]
Molecular Weight	204.35 g/mol	[1][5]
Appearance	Clear, colorless liquid	[1][7]
Boiling Point	232-236 °C	[1][5]
Melting Point	-7 °C	[1][7]
Density	0.845 - 0.854 g/mL at 25 °C	[1][5]
Refractive Index	n <sub>20</sub> /D 1.488	[1][5]
Flash Point	87 °C (closed cup)	[5]
Solubility	Insoluble in water; soluble in non-polar organic solvents.	[6][8]

## Applications in Research and Development

The unique characteristics of **1,3,5-Triisopropylbenzene** lend it to a range of specialized applications:

- **High-Temperature Organic Synthesis:** Its high boiling point and thermal stability make it an ideal solvent for reactions requiring sustained high temperatures, such as certain Friedel-Crafts alkylations, Diels-Alder reactions, and polymerizations.[1][2] The steric hindrance provided by the isopropyl groups can also be leveraged to control regioselectivity and stereoselectivity.[3][4]
- **Synthesis of Mesoporous Materials:** TIPB is employed as a swelling agent or micelle expander in the synthesis of mesoporous silicas like SBA-15.[5][8] This allows for the creation of materials with highly ordered, large pores, which are valuable in catalysis and for the development of magnetic mesoporous silica nanoparticles.[5][8]
- **Polymer Production:** It serves as a monomer or an intermediate in the production of specialty polymers and high-temperature-resistant resins, such as polyimides and polyether ether

ketone (PEEK).[1][2] These materials find applications in the aerospace and automotive industries.[2]

- **Drug Development and Pharmaceutical Synthesis:** In the pharmaceutical industry, high-boiling point solvents are often necessary for the synthesis and purification of active pharmaceutical ingredients (APIs).[9] While specific protocols using TIPB in drug synthesis are not extensively documented in publicly available literature, its properties make it a candidate for reactions where high temperatures and a non-polar environment are required. The removal of high-boiling point solvents from final drug formulations is a critical consideration, often involving techniques like vacuum drying with a low-boiling co-solvent.[9]
- **Catalysis and Ligand Development:** Derivatives of **1,3,5-Triisopropylbenzene** are used to create ligands for catalysts, which can provide precise control over catalytic activity and selectivity.[2][4] It is also used in catalytic studies to stabilize reaction intermediates.[1][2]

## Experimental Protocols

### General Protocol for a High-Temperature Reaction

This protocol provides a general framework for conducting a chemical reaction at elevated temperatures using **1,3,5-Triisopropylbenzene** as the solvent.[3]

Materials:

- **1,3,5-Triisopropylbenzene** (≥95% purity)
- Reactants
- Anhydrous sodium sulfate or other suitable drying agent
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Inert gas source (e.g., Nitrogen or Argon)
- Heating mantle or oil bath

#### Procedure:

- **Solvent Purification:** If necessary, dry the **1,3,5-Triisopropylbenzene** over a suitable drying agent like anhydrous sodium sulfate and distill under reduced pressure to remove any residual water.
- **Reaction Setup:** Assemble a clean, dry round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and an inlet for an inert gas.
- **Inert Atmosphere:** Purge the reaction apparatus with an inert gas (e.g., nitrogen or argon) to remove air and moisture. Maintain a positive pressure of the inert gas throughout the reaction.
- **Charging Reactants:** Under the inert atmosphere, charge the reaction flask with the reactants and the dried **1,3,5-Triisopropylbenzene**.
- **Heating and Reaction:** Begin stirring the mixture and gradually heat the flask to the desired reaction temperature using a heating mantle or an oil bath.
- **Monitoring the Reaction:** Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC), Gas Chromatography (GC), or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Product Isolation:** Once the reaction is complete, cool the mixture to room temperature. The product can be isolated through standard laboratory procedures such as extraction, crystallization, or chromatography.

## Protocol for Synthesis of Mesoporous Silica (SBA-15) using 1,3,5-Triisopropylbenzene as a Swelling Agent

This protocol is adapted from literature describing the use of **1,3,5-Triisopropylbenzene** to expand the pore size of SBA-15 silica.<sup>[5][8]</sup>

#### Materials:

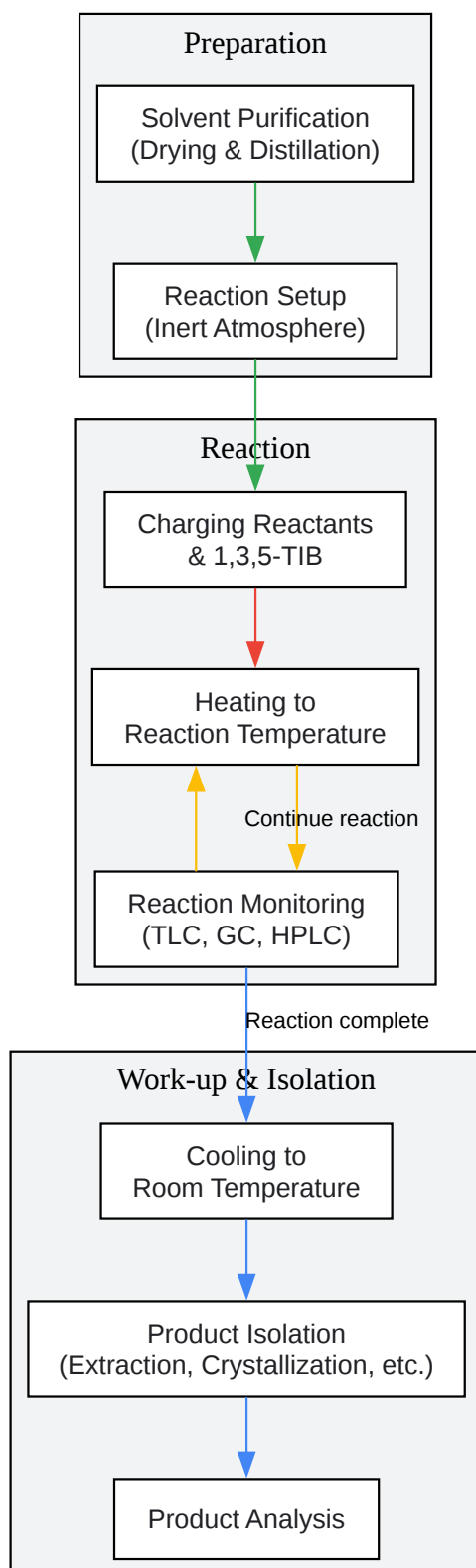
- Pluronic P123 (non-ionic block copolymer)

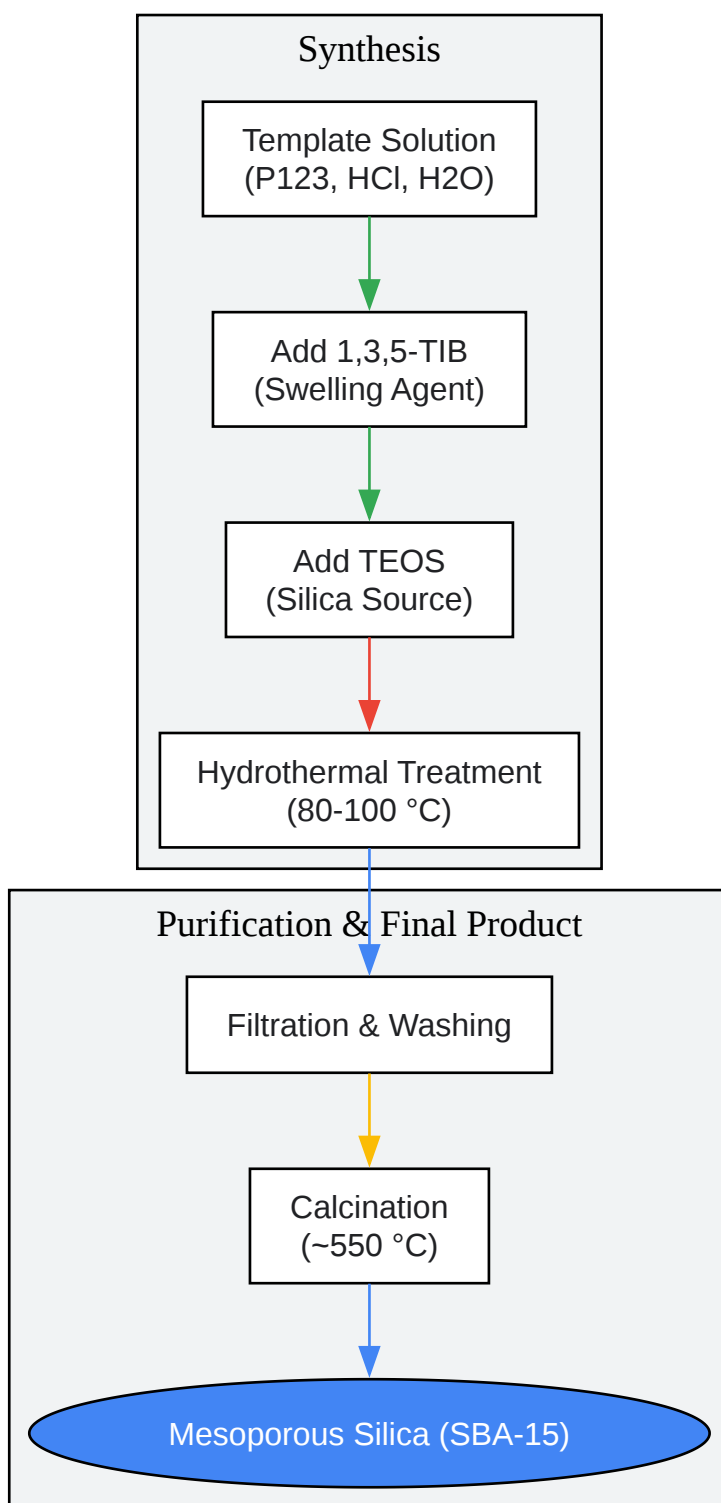
- Hydrochloric acid (HCl)
- Tetraethyl orthosilicate (TEOS)
- **1,3,5-Triisopropylbenzene (TIPB)**
- Deionized water
- Autoclave or oven

#### Procedure:

- **Template Solution Preparation:** Dissolve Pluronic P123 in deionized water and HCl with stirring until a homogeneous solution is formed.
- **Addition of Swelling Agent:** Add **1,3,5-Triisopropylbenzene** to the template solution and stir for several hours to allow for the expansion of the micelles.
- **Silica Source Addition:** Add TEOS to the solution and continue stirring at a controlled temperature (e.g., 35-40 °C) for approximately 24 hours to allow for the hydrolysis and condensation of the silica precursor.
- **Hydrothermal Treatment:** Transfer the resulting mixture to a sealed autoclave and heat at a temperature of 80-100 °C for 24-48 hours.
- **Filtration and Washing:** After cooling, filter the solid product and wash it thoroughly with deionized water and ethanol to remove any unreacted precursors and the template.
- **Calcination:** Dry the solid material and then calcine it in air at a high temperature (e.g., 550 °C) for several hours to remove the organic template and the swelling agent, resulting in the final mesoporous silica.

## Visualizations





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